

Personal protective equipment for handling Methyl cyclopentanecarboxylate

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Compound of Interest

Compound Name: *Methyl cyclopentanecarboxylate*

Cat. No.: *B1359776*

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Essential Safety and Handling Guide for Methyl Cyclopentanecarboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl cyclopentanecarboxylate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

The following table summarizes key quantitative data for **Methyl cyclopentanecarboxylate**.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol [1]
Appearance	Colorless to almost colorless clear liquid [2]
Boiling Point	158 °C [2]
Flash Point	44 °C [2]
Specific Gravity (20/20)	0.98 [2]
Vapor Pressure	2.55 mmHg at 25°C [3]
Solubility	Difficult to mix with water [3] [4]

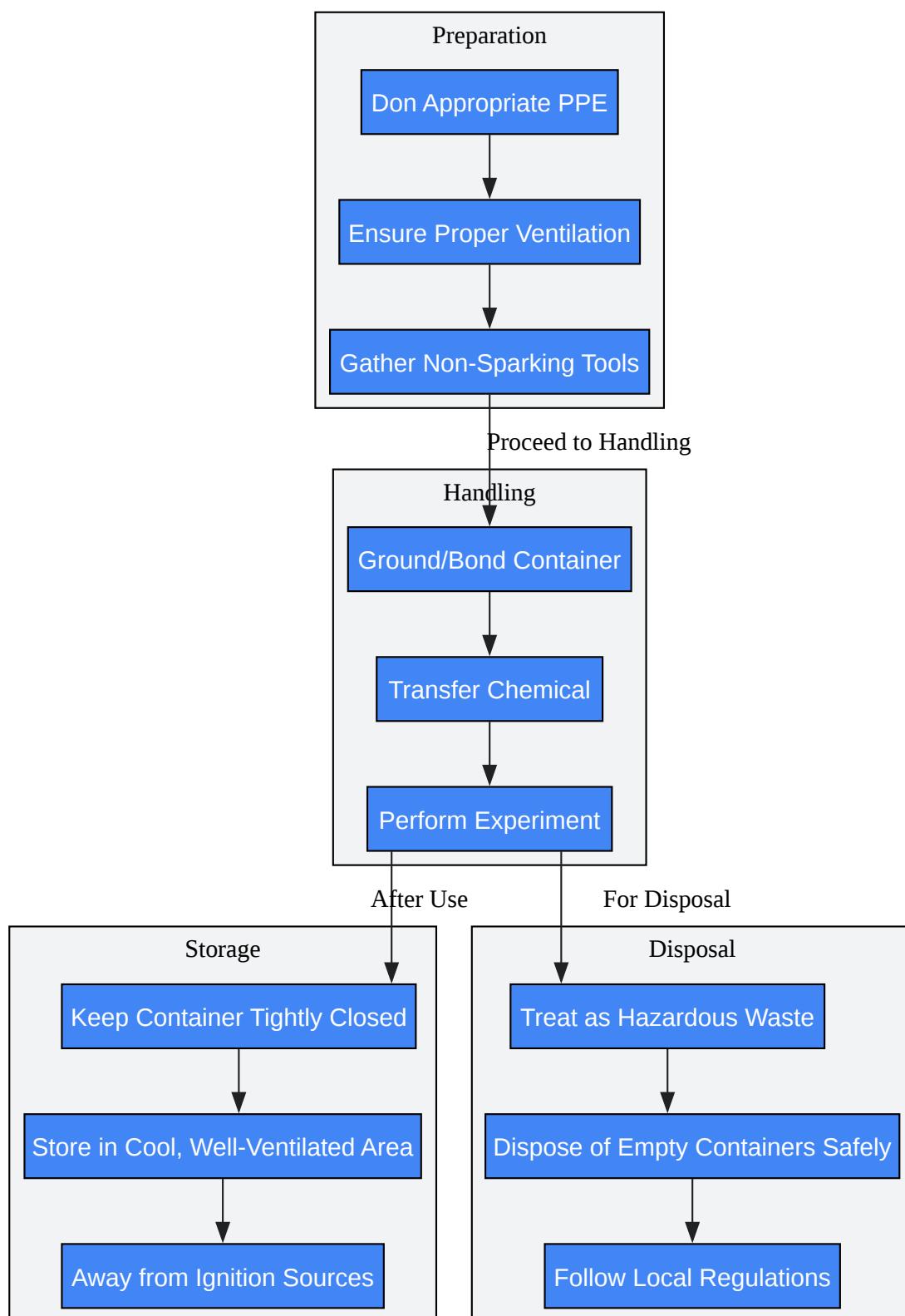
Hazard Identification and Personal Protective Equipment (PPE)

Methyl cyclopentanecarboxylate is a flammable liquid and is harmful if swallowed[\[1\]](#). Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Hazard Type	Personal Protective Equipment (PPE)
Eye Contact	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be appropriate.
Skin Contact	Wear solvent-resistant gloves (Nitrile rubber is a good general-use option) and protective clothing to prevent skin exposure ^[5] . Ensure gloves are inspected for rips or punctures before use ^[5] .
Inhalation	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH/MSHA approved respirator. For firefighting, a self-contained breathing apparatus (SCBA) is required.
Fire Hazard	This is a flammable liquid. Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment. ^[6]

Operational Protocols: Handling, Storage, and Disposal

A systematic approach to the handling, storage, and disposal of **Methyl cyclopentanecarboxylate** is crucial for laboratory safety. The following workflow outlines the necessary steps.

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